

Technical Guide: Fluoro-Nitro-Methyl Quinoline Derivatives

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Compound of Interest

Compound Name: 5-Fluoro-2-methyl-8-nitroquinoline

Cat. No.: B11899004

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Disclaimer: This technical guide addresses the chemical class of fluoro-nitro-methyl quinoline derivatives. The specific compound, **5-Fluoro-2-methyl-8-nitroquinoline**, is not associated with a publicly available CAS number, and dedicated research on its synthesis, properties, and biological activity is not readily available in the public domain. The information presented herein is a compilation of data for structurally related compounds and is intended to provide a general overview for researchers, scientists, and drug development professionals.

Introduction

Quinoline derivatives are a significant class of heterocyclic compounds in medicinal chemistry, with applications as antibacterial, antiviral, anticancer, and antimalarial agents. The introduction of substituents such as fluoro, nitro, and methyl groups can significantly modulate their physicochemical properties and biological activities. This guide provides a summary of available data on compounds structurally related to **5-Fluoro-2-methyl-8-nitroquinoline**.

Physicochemical Properties of Related Fluoro-Nitroquinoline Derivatives

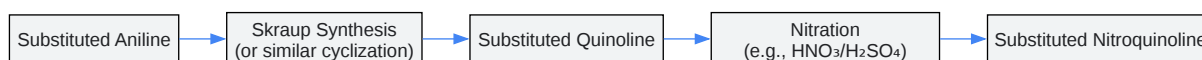
The following table summarizes the physicochemical properties of several related fluoro-nitroquinoline compounds. This data is provided to give an indication of the expected properties for this class of molecules.

Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Key Properties
8-Fluoro-5-nitroquinoline	94832-39-0	C ₉ H ₅ FN ₂ O ₂	192.15	Solid.[1]
6-Fluoro-5-methyl-8-nitroquinoline	152167-85-6	Not specified	Not specified	The fluorine atom enhances lipophilicity.[2]
5-Fluoro-8-nitroquinoline-2-carboxylic acid	1420791-65-6	C ₁₀ H ₅ FN ₂ O ₄	236.16	---
8-Nitroquinoline	607-34-1	C ₉ H ₆ N ₂ O ₂	174.16	Soluble in ethanol, ethyl ether, benzene, chloroform, and dilute acid; slightly soluble in water.[3]

Synthesis of Related Nitroquinoline Derivatives

The synthesis of nitroquinoline derivatives often involves multi-step processes. A general approach to the synthesis of a substituted nitroquinoline is outlined below.

General Synthesis Workflow



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Caption: General workflow for the synthesis of substituted nitroquinolines.

Experimental Protocol: Synthesis of 2-methyl-6-nitroquinoline

This protocol is for the synthesis of a related compound, 2-methyl-6-nitroquinoline, and is adapted from a published procedure.^[4]

Materials:

- 4-nitroaniline
- Concentrated HCl
- Crotonaldehyde
- 11 N NaOH solution
- Methanol

Procedure:

- Dissolve 1.5 g of 4-nitroaniline (11 mmol) in concentrated HCl under reflux at 105 °C.
- Add 0.95 g of crotonaldehyde (14 mmol) dropwise at a rate of 100 mL/2hr and heat the reaction mixture for one hour.
- Cool the reaction mixture to room temperature (25 °C).
- Neutralize the mixture with 11 N NaOH solution to obtain a whitish-yellow precipitate.
- Recrystallize the product from methanol to remove unreacted starting materials.

Note: The synthesis of 7-methyl-8-nitroquinoline has also been reported via a two-step process starting from m-toluidine, involving a Skraup synthesis followed by nitration.^[5]

Biological Activity and Signaling Pathways

There is no specific information available regarding the biological activity or associated signaling pathways for **5-Fluoro-2-methyl-8-nitroquinoline**. However, quinoline derivatives are known to have a wide range of biological activities. For instance, 8-hydroxyquinoline and its derivatives have demonstrated antibacterial, antifungal, and insecticidal properties.^[6] The

biological activity of 8-methoxyquinoline and 5-nitro-8-methoxyquinoline has also been investigated, showing antifungal and antibacterial effects.[7]

Due to the lack of specific data for the requested compound, no signaling pathway diagrams can be provided.

Safety and Handling

Safety information for the specific target compound is not available. For the related compound, 8-nitroquinoline, the following GHS hazard statements apply: Harmful if swallowed, Harmful in contact with skin, Causes skin irritation, Causes serious eye irritation, Harmful if inhaled, and May cause respiratory irritation.[3] It is recommended that any novel quinoline derivative be handled with appropriate personal protective equipment in a well-ventilated fume hood.

Conclusion

While a comprehensive technical guide on **5-Fluoro-2-methyl-8-nitroquinoline** cannot be provided due to the absence of specific research on this compound, this guide offers a summary of the available information on structurally similar molecules. The data on related fluoro-nitroquinoline derivatives can serve as a valuable starting point for researchers interested in the synthesis and characterization of this and other novel quinoline compounds. Further research is required to determine the specific properties, synthesis, and biological activity of **5-Fluoro-2-methyl-8-nitroquinoline**.

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